

Technical Application Note: Synthesis & Characterization of 5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide

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Compound of Interest

Compound Name: 5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide

CAS No.: 100713-18-6

Cat. No.: B11993321

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Executive Summary

This application note details the optimized synthesis protocol for **5-bromo-N'-cyclohexylidene-2-hydroxybenzohydrazide** (CAS: Not widely listed; PubChem CID: 1284815). This molecule represents a hybrid pharmacophore combining a halogenated salicylhydrazide core—known for antimicrobial and anti-inflammatory activity—with a lipophilic cyclohexylidene moiety.

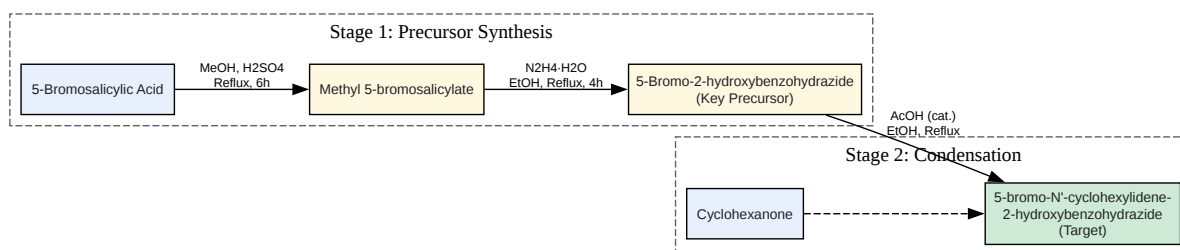
The protocol is designed for research laboratories requiring high-purity (>98%) material for biological screening or crystallographic studies. It utilizes a robust two-stage convergent synthesis:

- **Precursor Assembly:** Conversion of 5-bromosalicylic acid to 5-bromo-2-hydroxybenzohydrazide.
- **Schiff Base Condensation:** Acid-catalyzed coupling with cyclohexanone.

Retrosynthetic Analysis & Mechanism

The synthesis relies on the nucleophilic attack of the terminal hydrazine nitrogen onto the electrophilic carbonyl carbon of cyclohexanone. The presence of the ortho-hydroxyl group (phenolic) and the meta-bromo substituent on the benzoyl ring influences the solubility and electronic properties of the hydrazide, necessitating specific solvent choices.

Reaction Scheme (Graphviz)



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Figure 1: Step-wise synthetic pathway from commercially available starting materials.

Materials & Reagents

Reagent	Grade	Role
5-Bromosalicylic acid	>98%	Starting Material
Hydrazine hydrate	80% or 98%	Nucleophile (Hydrazinolysis)
Cyclohexanone	ACS Reagent	Carbonyl Source
Methanol (MeOH)	Anhydrous	Solvent (Esterification)
Ethanol (EtOH)	Absolute	Solvent (Condensation)
Sulfuric Acid (H ₂ SO ₄)	Conc.	Catalyst (Esterification)
Glacial Acetic Acid	ACS Reagent	Catalyst (Schiff Base formation)

Experimental Protocol

Stage 1: Synthesis of 5-Bromo-2-hydroxybenzohydrazide

Rationale: While the methyl ester may be commercially available, synthesizing from the acid ensures fresh material free of hydrolysis products.

Step 1.1: Esterification

- Dissolve 5-bromosalicylic acid (10.0 g, 46 mmol) in Methanol (50 mL).
- Slowly add conc. H₂SO₄ (1.5 mL) dropwise with stirring.
- Reflux the mixture at 65°C for 6–8 hours. Monitor by TLC (System: Hexane:EtOAc 7:3).
- Workup: Concentrate solvent to ~10 mL under reduced pressure. Pour residue into ice-cold water (100 mL) containing saturated NaHCO₃ to neutralize acid.
- Filter the white precipitate (Methyl 5-bromosalicylate), wash with cold water, and dry.
 - Expected Yield: 85–90%

Step 1.2: Hydrazinolysis

- Dissolve the methyl ester (from Step 1.1) in Absolute Ethanol (30 mL).
- Add Hydrazine hydrate (10 mL, excess) slowly.
- Reflux at 80°C for 4 hours. A voluminous white/pale yellow precipitate will form.
- Cool to room temperature (RT) and then chill in an ice bath for 30 mins.
- Filter the solid and wash with cold ethanol (2 x 10 mL).
- Recrystallize from hot ethanol if necessary.
 - Checkpoint: The hydrazide typically melts between 286–287°C [1].^[1] Ensure the product is dry before proceeding.

Stage 2: Condensation with Cyclohexanone

Rationale: Ketones are generally less reactive than aldehydes (steric hindrance). Acid catalysis is critical here to activate the carbonyl carbon.

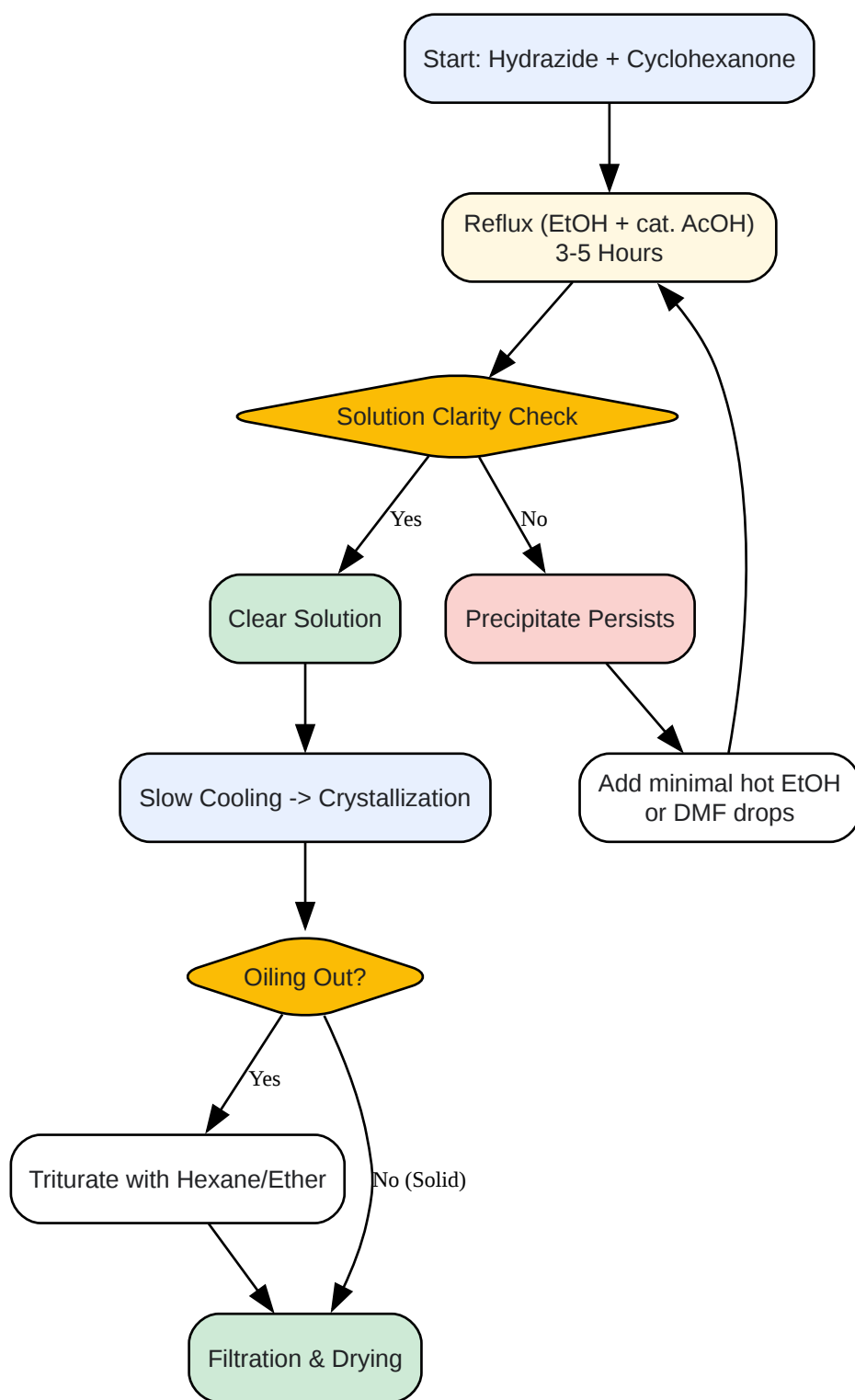
Protocol

- Preparation: In a 100 mL round-bottom flask, suspend 5-bromo-2-hydroxybenzohydrazide (1.15 g, 5.0 mmol) in Absolute Ethanol (25 mL).
 - Note: The hydrazide may not fully dissolve at RT; this is normal.
- Addition: Add Cyclohexanone (0.54 g, 0.57 mL, 5.5 mmol - 1.1 eq).
- Catalysis: Add 3–5 drops of Glacial Acetic Acid.
- Reaction: Heat to Reflux (78°C). The mixture should become clear as the reaction proceeds and the product forms.
 - Time: Reflux for 3–5 hours.
- Monitoring: Check TLC (DCM:MeOH 9:1). The hydrazide spot (low R_f , often streaks) should disappear.

- Isolation:
 - Concentrate the solution to half volume using a rotary evaporator.
 - Allow the solution to cool slowly to RT.
 - If crystallization does not occur spontaneously, scratch the flask walls or add cold water (dropwise) until turbidity appears, then chill overnight.
- Purification: Filter the crystals and wash with cold aqueous ethanol (50%). Recrystallize from Ethanol/DMF (9:1) if solubility is an issue, or pure Ethanol.

Critical Process Parameters & Troubleshooting

Experimental Workflow Logic



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Figure 2: Decision tree for reaction monitoring and workup.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield / Incomplete Reaction	Ketone is less reactive; Equilibrium limitation.	Increase reflux time; add molecular sieves to trap water; use slight excess of ketone (1.2 eq).
Oiling Out	Product is lipophilic; solvent too polar.	Decant supernatant, triturate oil with cold diethyl ether or hexane to induce solidification.
Precipitate is Starting Material	Low solubility of hydrazide preventing reaction.	Ensure reflux is vigorous; add minimal amount of DMF to solubilize hydrazide if EtOH fails.

Characterization Data (Expected)

As this specific derivative lacks extensive spectral data in open literature, the following values are predicted based on the 5-bromo-salicylhydrazide core and cyclohexanone derivatives [2, 3].

- Appearance: White to pale yellow crystalline solid.
- Melting Point: Expected range 210–230°C (Hydrazones of this class typically melt lower than their hydrazide precursors).
- FT-IR (KBr, cm^{-1}):
 - 3200–3350:
(NH) and
(OH) (often broad due to H-bonding).
 - 1640–1660:
(C=O) Amide I.

- 1600–1620:

(C=N) Azomethine stretch (Characteristic of Schiff base).
- ^1H NMR (DMSO- d_6 , 400 MHz):
 - 11.5–12.0 (s, 1H, Phenolic OH, D_2O exchangeable).
 - 10.5–11.0 (s, 1H, Amide NH).
 - 7.8–8.0 (d, 1H, Ar-H, ortho to Br).
 - 7.4–7.6 (dd, 1H, Ar-H).
 - 6.8–7.0 (d, 1H, Ar-H, ortho to OH).
 - 2.2–2.4 (m, 4H, Cyclohexyl
-CH₂).
 - 1.5–1.7 (m, 6H, Cyclohexyl
-CH₂).
 - Note: The disappearance of the NH₂ signal (~4.0-5.0 ppm) confirms condensation.

Safety & Handling

- 5-Bromosalicylic acid: Irritant.[2] Avoid dust inhalation.
- Hydrazine Hydrate:DANGER. Carcinogen, corrosive, highly toxic. Use strictly in a fume hood with double gloving (Nitrile). Neutralize waste with bleach (hypochlorite) before disposal.
- Cyclohexanone: Flammable liquid and vapor.
- General: Perform all reactions in a fume hood. Wear safety glasses and lab coat.

References

- Gallium(III) Complexes with 5-Bromosalicylaldehyde Benzoylhydrazones: In Silico Studies and In Vitro Cytotoxic Activity. Molecules. 2022, 27(17), 5493. [Link](#)

- Synthesis of 2-hydroxybenzohydrazide derivatives with microwave irradiation and activity against Escherichia coli. Pharmacy Education. 2023, 23(4), 279-283.[3] [Link](#)
- Synthesis and bioactivity of benzohydrazide derivatives. Biointerface Research in Applied Chemistry. 2020, 10(6), 7041-7050. [Link](#)

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